

"Methyl 2-(2-pyrimidyl)acetate" IUPAC name and synonyms

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Compound of Interest

Compound Name: *Methyl 2-(2-pyrimidyl)acetate*

Cat. No.: *B1315466*

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Technical Guide: Methyl 2-(pyrimidin-2-yl)acetate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 2-(pyrimidin-2-yl)acetate is a heterocyclic compound belonging to the pyrimidine class of molecules. Pyrimidine derivatives are of significant interest in medicinal chemistry and drug development due to their wide range of biological activities. This technical guide provides a comprehensive overview of the chemical identity, properties, synthesis, and potential biological relevance of Methyl 2-(pyrimidin-2-yl)acetate, presenting data in a structured format for easy reference and comparison.

Chemical Identity and Synonyms

The nomenclature and identification of a compound are crucial for accurate scientific communication and research.

IUPAC Name: methyl 2-(pyrimidin-2-yl)acetate

CAS Number: 60561-50-4

Synonym	Source
Methyl 2-(2-pyrimidyl)acetate	Common Name
methyl pyrimidin-2-ylacetate	Alternative IUPAC Spelling

Physicochemical Properties

Understanding the physicochemical properties of a compound is fundamental for its application in experimental settings and for predicting its behavior in biological systems.

Property	Value	Source
Molecular Formula	C ₇ H ₈ N ₂ O ₂	-
Molecular Weight	152.15 g/mol	-
Appearance	Not specified	-
Boiling Point	Not specified	-
Melting Point	Not specified	-
Solubility	Not specified	-

Note: Specific experimental data for the physicochemical properties of Methyl 2-(pyrimidin-2-yl)acetate are not readily available in the public domain. The data presented are calculated or inferred from its chemical structure.

Experimental Protocols: Synthesis

The following is a detailed methodology for the synthesis of a structurally related compound, Methyl N-(pyrimidin-2-yl)glycinate, which can be adapted for the synthesis of Methyl 2-(pyrimidin-2-yl)acetate. This solid-phase synthesis approach offers advantages in purification and handling.

Synthesis of Methyl N-(pyrimidin-2-yl)glycinate

Materials:

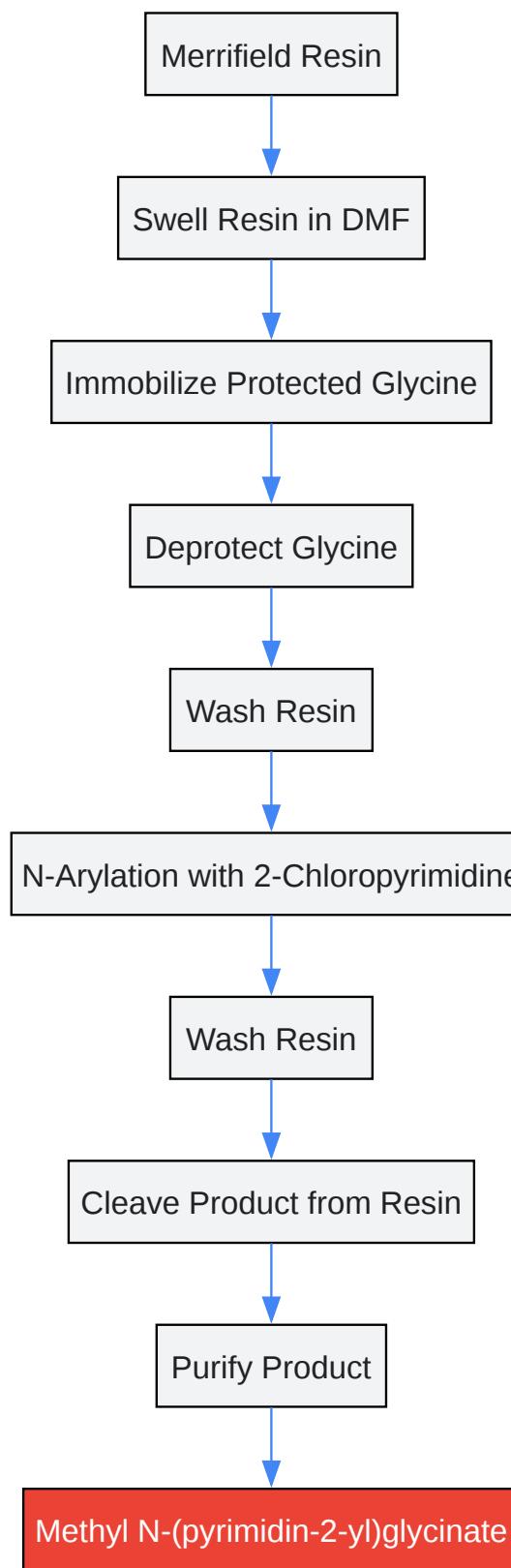
- Merrifield resin (2% crosslinked with divinylbenzene)
- N,N-Dimethylformamide (DMF)
- Methanol (MeOH)
- Dichloromethane (DCM)
- Trifluoroacetic acid (TFA)
- Triethylamine (TEA)
- 2-Chloropyrimidine
- Diisopropylethylamine (DIEA)
- Sodium methoxide (MeONa) in MeOH
- Tetrahydrofuran (THF)

Procedure:

- Resin Swelling: Swell the Merrifield resin in DMF.
- Glycine Immobilization: React the swollen resin with a protected glycine derivative.
- Deprotection: Suspend the resin in a 1:1 mixture of TFA and DCM at room temperature for 30 minutes to remove the protecting group.
- Washing: Wash the resin sequentially with a 1:1 DCM-DMF mixture, DCM, MeOH, a 1:10 TEA-CHCl₃ mixture, and finally with MeOH.
- N-Arylation: Heat the dried resin in a DMF solution containing 2-chloropyrimidine and DIEA at 90°C for at least 15 hours. Monitor the reaction for completion using a ninhydrin test (a negative test indicates completion).
- Washing: Wash the resin successively with DMF and DCM and then dry.

- Cleavage: Reflux the resin in a 4:1 mixture of THF-MeOH in the presence of sodium methoxide for 6 hours to cleave the product from the resin.
- Work-up: Filter the resin and wash it with THF and MeOH. Evaporate the combined filtrates to obtain the crude product.
- Purification: The crude product can be purified using standard techniques such as column chromatography.

Logical Workflow for the Synthesis



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